

Application Notes and Protocols for the Dissolution of Cinnamyl Piperazine Hydrochloride

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Compound of Interest

Compound Name: *Cinnamyl piperazine hydrochloride*

Cat. No.: *B1143233*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution of Cinnamyl piperazine hydrochloride for use in experimental settings. The following information is based on available physicochemical data and established laboratory practices for similar compounds. Due to limited direct quantitative solubility data for Cinnamyl piperazine hydrochloride, the provided protocols are based on qualitative descriptions and data from structurally related piperazine compounds. Researchers are advised to perform small-scale solubility tests to confirm optimal conditions for their specific experimental needs.

Physicochemical Properties

A summary of the known physicochemical properties of Cinnamyl piperazine hydrochloride is presented in Table 1. This information is crucial for calculating molar concentrations and understanding the compound's general characteristics.

Table 1: Physicochemical Data for Cinnamyl Piperazine Hydrochloride

Property	Value	Source
CAS Number	163596-56-3	[1] [2]
Molecular Formula	C ₁₃ H ₁₉ CIN ₂	[1] [2]
Molecular Weight	238.76 g/mol	[1] [2]
Appearance	White to Off-White Solid	[2]
Melting Point	>200°C (with decomposition)	[2]
Qualitative Solubility	DMSO (Slightly), Methanol (Very Slightly)	[2]

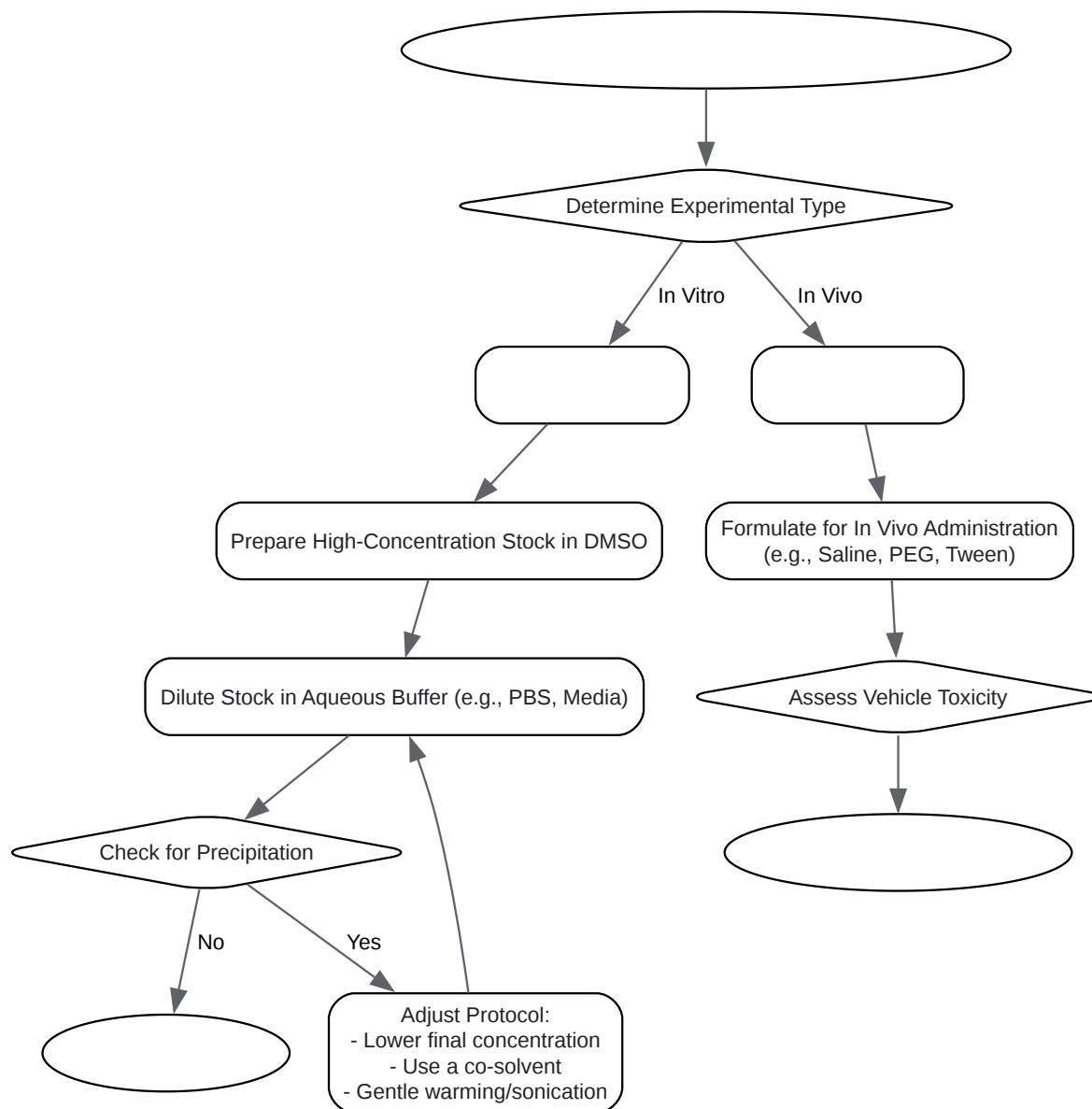
Solvent Selection and Solubility Considerations

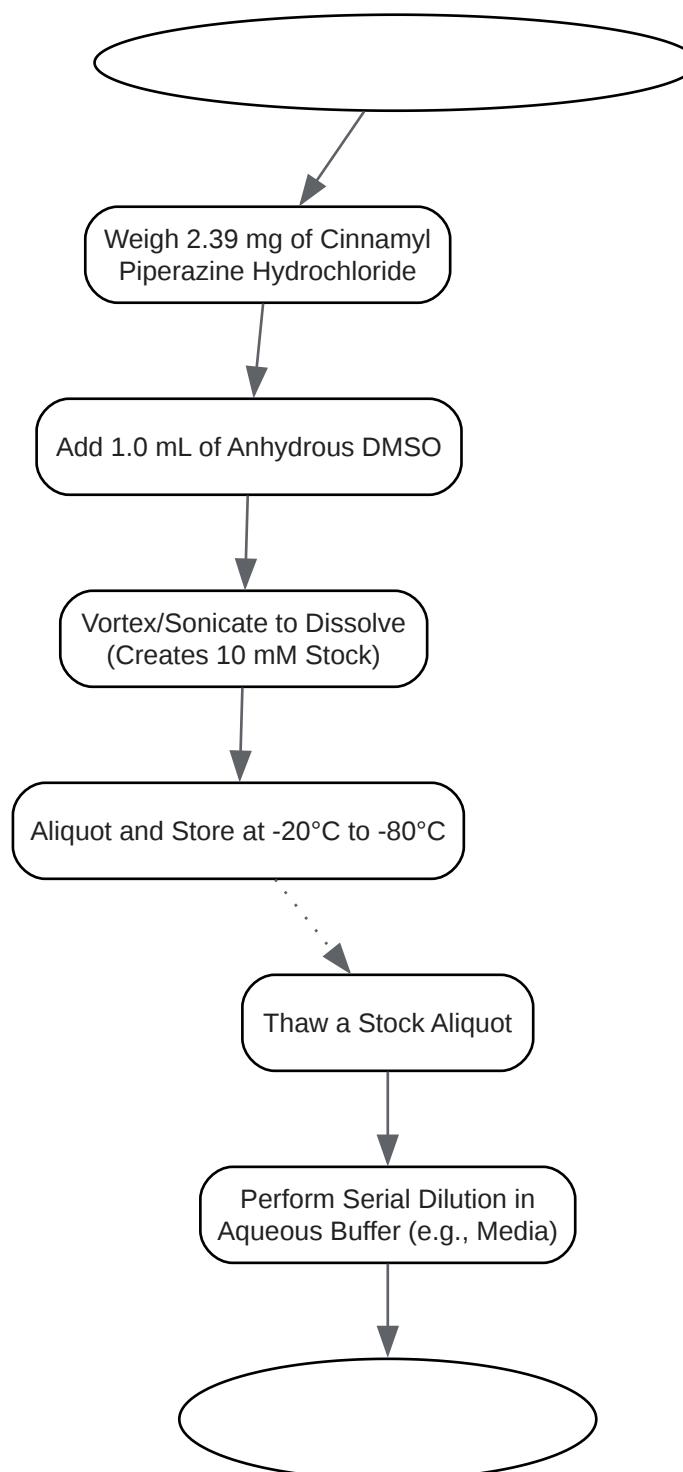
The choice of solvent is critical for ensuring the complete dissolution and stability of Cinnamyl piperazine hydrochloride for experimental use. Based on its hydrochloride salt form, it is anticipated to have better solubility in aqueous solutions compared to its free base form. However, the nonpolar cinnamyl group may limit its aqueous solubility.

General Recommendations:

- Organic Solvents: Dimethyl sulfoxide (DMSO) is a common choice for dissolving hydrophobic compounds for in vitro studies. Given the "slight" solubility, it is the recommended starting solvent for preparing high-concentration stock solutions.
- Aqueous Solutions: For many biological assays, it is necessary to dilute the initial stock solution into an aqueous buffer such as Phosphate-Buffered Saline (PBS) or cell culture medium. The final concentration of the organic solvent (e.g., DMSO) in the assay should be kept to a minimum (typically <0.5%) to avoid solvent-induced artifacts.
- Co-solvents: If solubility in aqueous media is limited, a co-solvent system, such as a mixture of ethanol and water or polyethylene glycol (PEG) and water, may be considered, particularly for in vivo formulations.

The following diagram illustrates a general workflow for selecting an appropriate solvent system.





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References

- 1. Cinnamylpiperazine hydrochloride | CAS#:163596-56-3 | Chemsric [chemsrc.com]
- 2. 163596-56-3 CAS MSDS (CINNAMYL PIPERAZINE HYDROCHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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